

Application Note: Structural Elucidation of N-Nitroso Osimertinib using NMR Spectroscopy

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

Cat. No.: *B16088381*

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Introduction

Osimertinib is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI) used in the treatment of non-small cell lung cancer (NSCLC) with specific EGFR mutations.[1] The presence of impurities in active pharmaceutical ingredients (APIs) is a critical concern for drug safety and efficacy. N-nitroso compounds, a class of potential genotoxic impurities, can form during the synthesis or storage of drug products containing secondary or tertiary amine functionalities. **N-Nitroso Osimertinib** is one such potential impurity. Its structural confirmation and quantification are paramount to ensure the quality and safety of Osimertinib. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of organic molecules, including pharmaceutical impurities.[2] This application note provides a detailed protocol for the use of NMR spectroscopy in the structural characterization of **N-Nitroso Osimertinib**.

A key characteristic of N-nitrosamines in NMR is the phenomenon of rotational isomerism (rotamers) around the N-N bond, which possesses a partial double-bond character. This restricted rotation can lead to the observation of two distinct sets of signals for the atoms near

the nitroso group, often referred to as cis and trans isomers.[3][4] The ratio of these rotamers can be influenced by the solvent and temperature.

Experimental Protocols

This section details the methodology for the structural elucidation of **N-Nitroso Osimertinib** using one-dimensional (1D) and two-dimensional (2D) NMR techniques.

1. Sample Preparation

- **Sample Requirements:** A minimum of 5-10 mg of isolated **N-Nitroso Osimertinib** is required for a comprehensive set of 1D and 2D NMR experiments. For ^{13}C NMR, a higher concentration (20-50 mg) is preferable.[5]
- **Solvent Selection:** Choose a deuterated solvent that fully dissolves the sample. Deuterated dimethyl sulfoxide (DMSO- d_6) or deuterated chloroform (CDCl_3) are common choices for molecules of this type. The choice of solvent can affect the chemical shifts and the observed ratio of rotamers.
- **Procedure:**
 - Weigh the desired amount of **N-Nitroso Osimertinib** into a clean, dry vial.
 - Add approximately 0.6-0.7 mL of the chosen deuterated solvent.[5]
 - Gently agitate the vial to dissolve the sample completely. Sonication may be used if necessary, but care should be taken to avoid sample degradation.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.[6]
 - Cap the NMR tube securely.

2. NMR Data Acquisition

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a cryoprobe is recommended to achieve optimal resolution and sensitivity.

- 1D NMR Experiments:
 - ^1H NMR: Acquire a standard proton NMR spectrum to identify the number of unique proton environments, their chemical shifts, coupling patterns, and integration.
 - ^{13}C NMR: Acquire a proton-decoupled carbon NMR spectrum to identify the number of unique carbon environments and their chemical shifts.
 - DEPT-135 (Distortionless Enhancement by Polarization Transfer): This experiment helps differentiate between CH , CH_2 , and CH_3 groups. CH and CH_3 signals will be positive, while CH_2 signals will be negative. Quaternary carbons are not observed.
- 2D NMR Experiments:
 - COSY (Correlation Spectroscopy): Identifies proton-proton spin-spin couplings, revealing which protons are adjacent to each other in the molecule.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons that are separated by two or three bonds, which is crucial for assembling molecular fragments.
 - NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): Provides information about protons that are close in space, which can help in determining the stereochemistry and confirming the conformation of the rotamers.

Data Presentation: Representative NMR Data

The following tables summarize the expected ^1H and ^{13}C NMR chemical shifts for **N-Nitroso Osimertinib**. These are representative values based on the known structure and general chemical shift ranges for similar functional groups, including the presence of rotamers for signals near the N-nitroso group. Actual experimental values may vary depending on the solvent, concentration, and temperature.

Table 1: Representative ^1H NMR Data for **N-Nitroso Osimertinib** (in DMSO-d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment (Major/Minor Rotamer)
~10.0 - 9.5	s	1H	Ar-NH
~8.5 - 7.0	m	-	Aromatic Protons
~6.5 - 5.5	m	3H	Acrylamide Protons
~4.0	s	3H	OCH ₃
~3.8 / ~3.2	s	3H	N(NO)-CH ₃ (Minor/Major)
~3.5 - 2.5	m	-	Aliphatic Protons
~2.8 / ~2.4	s	6H	N(CH ₃) ₂ (Minor/Major)
~2.2	s	3H	Indole N-CH ₃

Table 2: Representative ¹³C NMR Data for **N-Nitroso Osimertinib** (in DMSO-d₆)

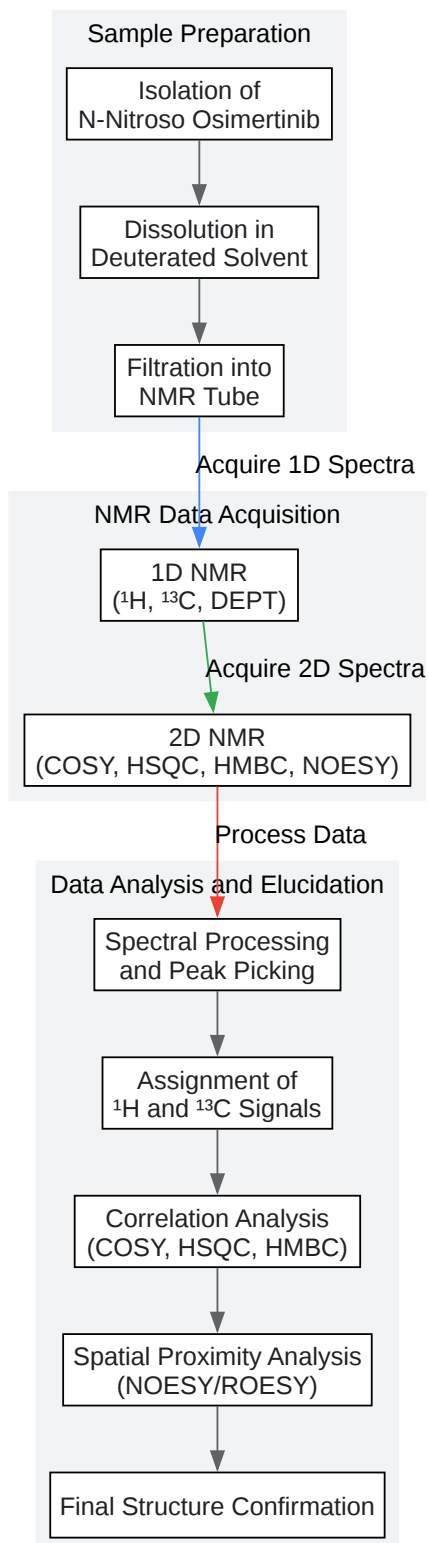
Chemical Shift (δ , ppm)	Assignment (Major/Minor Rotamer)
~165	C=O (Amide)
~160 - 110	Aromatic and Olefinic Carbons
~60 - 50	OCH ₃ and Aliphatic Carbons
~45 / ~35	N(NO)-CH ₃ (Minor/Major)
~40	N(CH ₃) ₂
~33	Indole N-CH ₃

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the structural elucidation of **N-Nitroso Osimertinib** using NMR.

Experimental Workflow for NMR-based Structural Elucidation

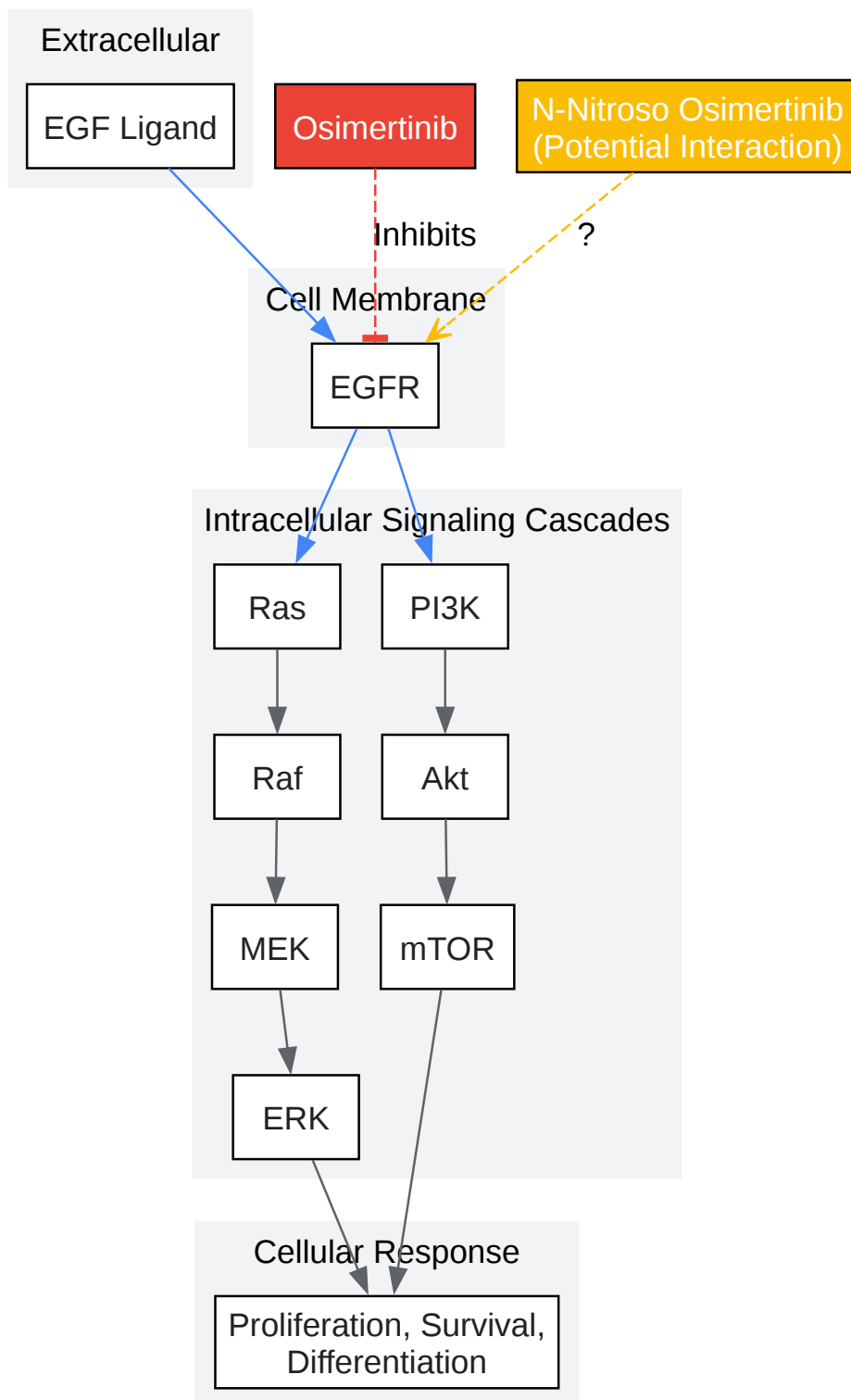
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Caption: Workflow for NMR Structural Elucidation.

Signaling Pathway Context

Osimertinib is a potent inhibitor of the EGFR signaling pathway. The presence of impurities like **N-Nitroso Osimertinib** could potentially alter the drug's interaction with this pathway or introduce off-target effects. Understanding this pathway provides context for the importance of impurity characterization.

Simplified EGFR Signaling Pathway



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Caption: Simplified EGFR Signaling Pathway.

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